

calcium bromide dihydrate solubility in organic solvents for research

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Compound of Interest

Compound Name: Calcium bromide dihydrate

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An In-depth Technical Guide to the Solubility of **Calcium bromide Dihydrate** in Organic Solvents for Research

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of calcium bromide, with a focus on its dihydrate form, in various organic solvents. The information herein is intended to support research, development, and drug formulation activities by providing key solubility data, experimental methodologies, and insights into its functional applications.

Introduction to Calcium Bromide

Calcium bromide (CaBr_2) is an ionic compound that exists in several forms, including an anhydrous state (CaBr_2) and various hydrates, most commonly the dihydrate ($\text{CaBr}_2 \cdot 2\text{H}_2\text{O}$) and hexahydrate ($\text{CaBr}_2 \cdot 6\text{H}_2\text{O}$).^{[1][2]} It is a white, hygroscopic crystalline solid that is highly soluble in water and also shows significant solubility in several polar organic solvents.^{[3][4]} This solubility is critical for its diverse applications, which range from being a component in high-density drilling fluids in the oil and gas industry to its use in medicine as a sedative and anticonvulsant.^{[5][6]} In chemical synthesis, it serves as a valuable source of bromide ions and can act as a catalyst.^{[7][8]}

Solubility Data

The solubility of calcium bromide is a critical parameter for its application in various fields. While specific quantitative data for the dihydrate form is scarce in publicly available literature, extensive data exists for the anhydrous form, which provides a strong proxy for researchers. The following tables summarize the available qualitative and quantitative solubility information.

Qualitative Solubility of Calcium Bromide

Solvent	Solubility Description	Citations
Ethanol	Soluble / Very Soluble	[3] [9] [10] [11] [12]
Methanol	Soluble / Slightly Soluble	[3] [9] [10] [11] [12]
Acetone	Soluble	[3] [9] [11] [12]
Ether	Insoluble / Practically Insoluble	[2] [9] [10] [11]
Chloroform	Insoluble	[2] [9] [11]
Dioxane	Insoluble	[2] [11]
Acid	Soluble	[9] [12]
Liquid Ammonia	Slightly Soluble	[9] [12]
Ethyl Acetate	Soluble	[13]

Quantitative Solubility of Anhydrous Calcium Bromide in Organic Solvents

The following data represents the solubility in grams of anhydrous CaBr_2 per 100 grams of solvent at various temperatures.

Solvent	Temperature (°C)	Solubility (g/100g solvent)
Methanol	0	50.4
	10	52.0
	15	53.6
	20	56.2
	30	62.9
	40	71.9
	50	83.2
	60	97.8
	65	105.6
Absolute Ethanol	0	46.7
	10	48.01
	15	50.51
	20	53.5
	25	53.95
	30	55.52
	40	60.11
	50	65.64
	60	76.02
	70	93.81
	75	102.2
	80	103.1
	85	106.1
	Acetone	2.9

25	2.72	
30	2.72	
35	2.79	
40	2.92	
1-Propanol	0	6.6
20	22.5	
60	76.8	
1-Butanol	0	18.3
20	33.9	
1-Pentanol	20	25.3
iso-Amyl Alcohol	20	25.6
Benzyl Alcohol	10	12.9
20	15.0	
30	17.0	
40	17.6	
70	17.0	
Data sourced from Reference[13].		

Experimental Protocols for Solubility Determination

A standardized method for determining the solubility of a salt like **calcium bromide dihydrate** in an organic solvent is crucial for reproducible results. The following protocol outlines a general procedure based on the equilibrium saturation method.

Protocol: Isothermal Equilibrium Saturation Method

1. Objective: To determine the concentration of a saturated solution of **calcium bromide dihydrate** in a specific organic solvent at a constant temperature.

2. Materials:

- **Calcium Bromide Dihydrate** ($\text{CaBr}_2 \cdot 2\text{H}_2\text{O}$), analytical grade
- Selected Organic Solvent, HPLC grade or equivalent
- Thermostatically controlled shaker or magnetic stirrer with a hot plate
- Analytical balance (± 0.0001 g)
- Volumetric flasks and pipettes
- Syringe filters (chemically resistant to the solvent)
- Sealed, temperature-controlled sample vials
- Analytical instrumentation for concentration measurement (e.g., HPLC, ICP-OES, or gravimetric analysis)

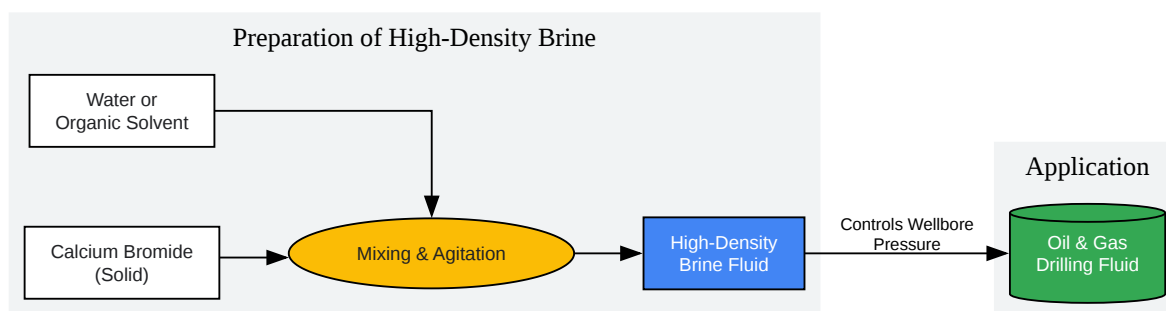
3. Procedure:

- **Sample Preparation:** Add an excess amount of **calcium bromide dihydrate** to a known volume or mass of the organic solvent in a sealed vial.[\[14\]](#)[\[15\]](#) The presence of undissolved solid is essential to ensure saturation.
- **Equilibration:** Place the vial in a thermostatically controlled shaker or on a stirrer plate set to the desired experimental temperature. Agitate the mixture vigorously for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.[\[14\]](#)[\[15\]](#) Preliminary experiments can determine the minimum time required to achieve equilibrium.
- **Sample Extraction:** Once equilibrium is achieved, cease agitation and allow the solid to settle. Carefully extract a clear aliquot of the supernatant using a syringe fitted with a filter resistant to the solvent. This step is critical to prevent undissolved solid from being included in the sample for analysis.

- **Concentration Analysis:** Accurately determine the concentration of calcium bromide in the aliquot.
 - **Gravimetric Method:** Weigh the aliquot, then evaporate the solvent under controlled conditions (e.g., in a vacuum oven) until a constant weight of the dried salt is achieved. The solubility can be calculated from the mass of the salt and the initial mass of the solvent.
 - **Chromatographic/Spectroscopic Method:** Dilute the aliquot to a known volume and analyze the concentration of calcium (Ca^{2+}) or bromide (Br^-) ions using a suitable technique like Ion Chromatography (IC) or Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES).^[15] A calibration curve must be prepared using standards of known concentration.
4. **Data Reporting:** Express solubility in standard units, such as grams of solute per 100 grams of solvent (g/100g) or moles of solute per liter of solvent (mol/L), and always report the temperature at which the measurement was made.

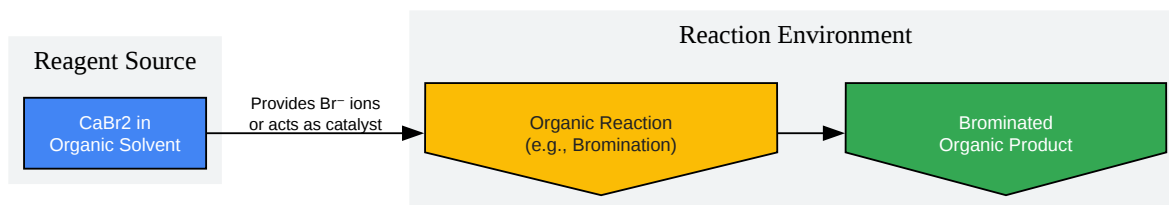
Visualizing Applications and Mechanisms

The utility of calcium bromide in research and industry is often linked to its solubility and chemical properties. The following diagrams illustrate key workflows and mechanisms.



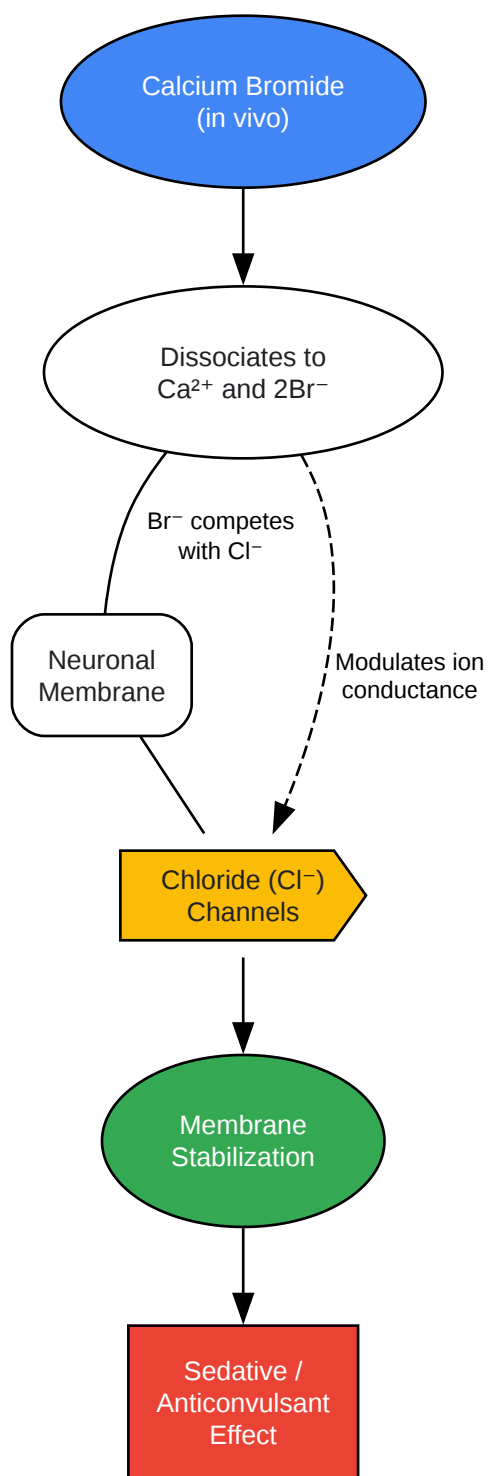
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Workflow for preparing high-density drilling fluids.



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Role of CaBr₂ in organic synthesis.



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Mechanism of action for CaBr₂ as a sedative.

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